

Application Note and Protocol: Analysis of Pyruvic acid-13C2 by GC-MS

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Compound of Interest

Compound Name: Pyruvic acid-13C2

Cat. No.: B15559712

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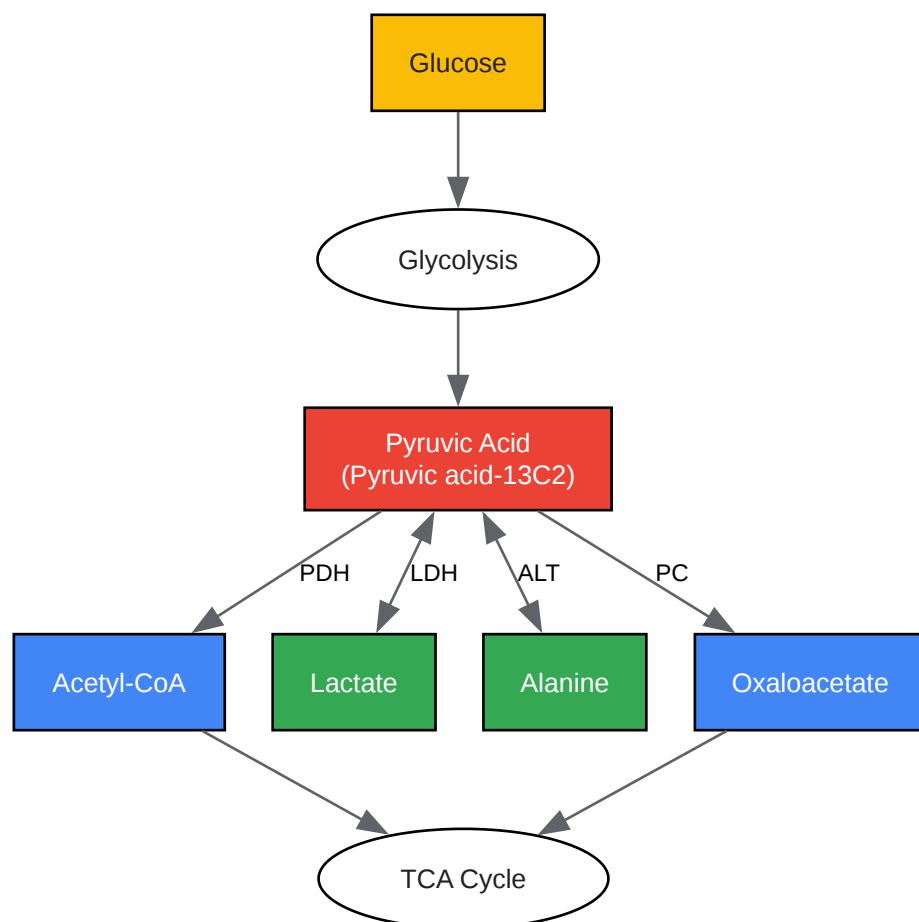
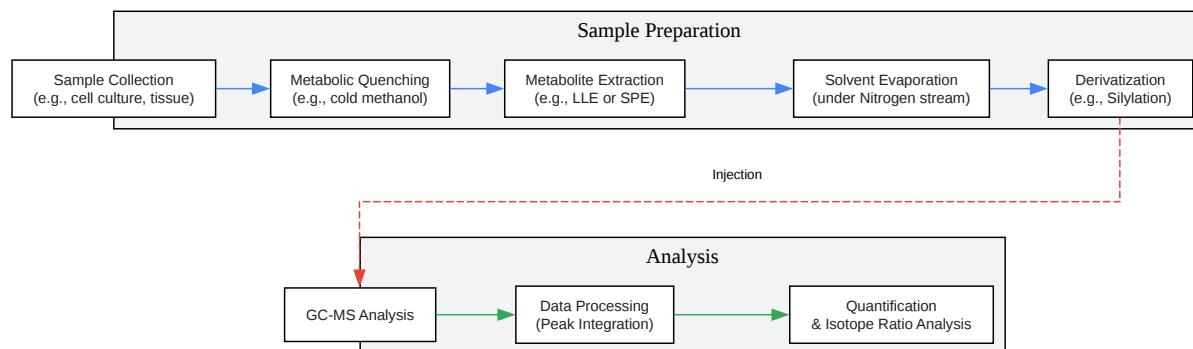
This document provides a detailed application note and protocol for the sample preparation and analysis of **Pyruvic acid-13C2** using Gas Chromatography-Mass Spectrometry (GC-MS). This method is crucial for metabolic flux analysis and understanding central carbon metabolism in various biological systems.

Introduction

Pyruvic acid is a key intermediate in central metabolic pathways, linking glycolysis to the tricarboxylic acid (TCA) cycle. Stable isotope-labeled pyruvic acid, such as **Pyruvic acid-13C2**, is a valuable tracer for studying metabolic fluxes and elucidating biochemical pathways in drug development and disease research. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the quantification of small, volatile compounds. However, due to the polar and non-volatile nature of pyruvic acid, a robust sample preparation protocol involving extraction and chemical derivatization is essential for successful GC-MS analysis.^[1] ^[2] This application note details the necessary steps for reliable and sensitive quantification of **Pyruvic acid-13C2** in biological samples.

Experimental Workflow

The overall experimental workflow for the analysis of **Pyruvic acid-13C2** by GC-MS is depicted below. This process involves sample collection, extraction of metabolites, derivatization to increase volatility, and subsequent analysis by GC-MS.



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References

- 1. Sample preparation GC-MS [scioninstruments.com]
- 2. escholarship.org [escholarship.org]
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